

2-Chloro-N-(2-dimethylamino-cyclohexyl)-acetamide safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-N-(2-dimethylamino-cyclohexyl)-acetamide

Cat. No.: B7928229

[Get Quote](#)

Technical Guide: 2-Chloro-N-(2-dimethylamino-cyclohexyl)-acetamide

Safety, Stability, and Handling Protocols

Part 1: Chemical Identity & Characterization

This compound is a bifunctional building block containing a basic tertiary amine and a highly reactive electrophilic

-chloroacetamide.^[1] It is frequently utilized in the synthesis of kappa-opioid receptor ligands or as a covalent affinity probe.^[1]

Property	Specification
Chemical Name	2-Chloro-N-(2-(dimethylamino)cyclohexyl)acetamide
Common Aliases	N-(2-dimethylaminocyclohexyl)- -chloroacetamide; U-Series Precursor
Molecular Formula	
Molecular Weight	218.72 g/mol
Estimated CAS	Not Assigned (Treat as Novel/Research Substance)
Physical State	White to off-white crystalline solid (Free base); Hygroscopic powder (HCl salt)
Solubility	Soluble in DCM, DMSO, Methanol.[1][2][3][4] Sparingly soluble in water (Free base).

Part 2: Hazard Identification (GHS Classification)

Scientist's Insight: The primary danger here is not just toxicity, but sensitization. The chloroacetamide moiety is a potent alkylating agent that reacts with cysteine residues in proteins, leading to haptenization and severe allergic contact dermatitis.

GHS Label Elements

- Signal Word:DANGER
- Pictograms:
 -  (GHS06 - Acute Toxicity)[1]
 -  (GHS05 - Corrosive)[1]
 -  (GHS08 - Health Hazard)[1][3]

Hazard Statements

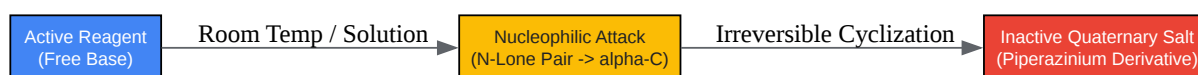
- H301: Toxic if swallowed (Predicted based on diamine pharmacophore).[5]
- H314: Causes severe skin burns and eye damage (Alkylating potential).
- H317: May cause an allergic skin reaction (Potent sensitizer).[3][5][6]
- H335: May cause respiratory irritation.[7][8]

Part 3: Stability & Storage (The "Self-Destruct" Mechanism)[1]

Critical Technical Insight: Unlike simple acetamides, this molecule possesses an internal "self-destruct" mechanism.[1] The lone pair on the dimethylamino nitrogen (N2) can attack the

-carbon of the chloroacetamide, displacing the chloride ion.[1] This intramolecular cyclization forms a quaternary piperazinium salt, rendering the reagent useless and potentially altering its toxicity profile.

Degradation Pathway Visualization



[Click to download full resolution via product page](#)

Figure 1: The intramolecular cyclization pathway.[1] Storage as a free base in solution accelerates this degradation.[1]

Storage Protocol

- Form: Store as the Hydrochloride (HCl) salt whenever possible. Protonating the amine () removes the nucleophilic lone pair, blocking the cyclization pathway.
- Temperature:

is mandatory for the free base;

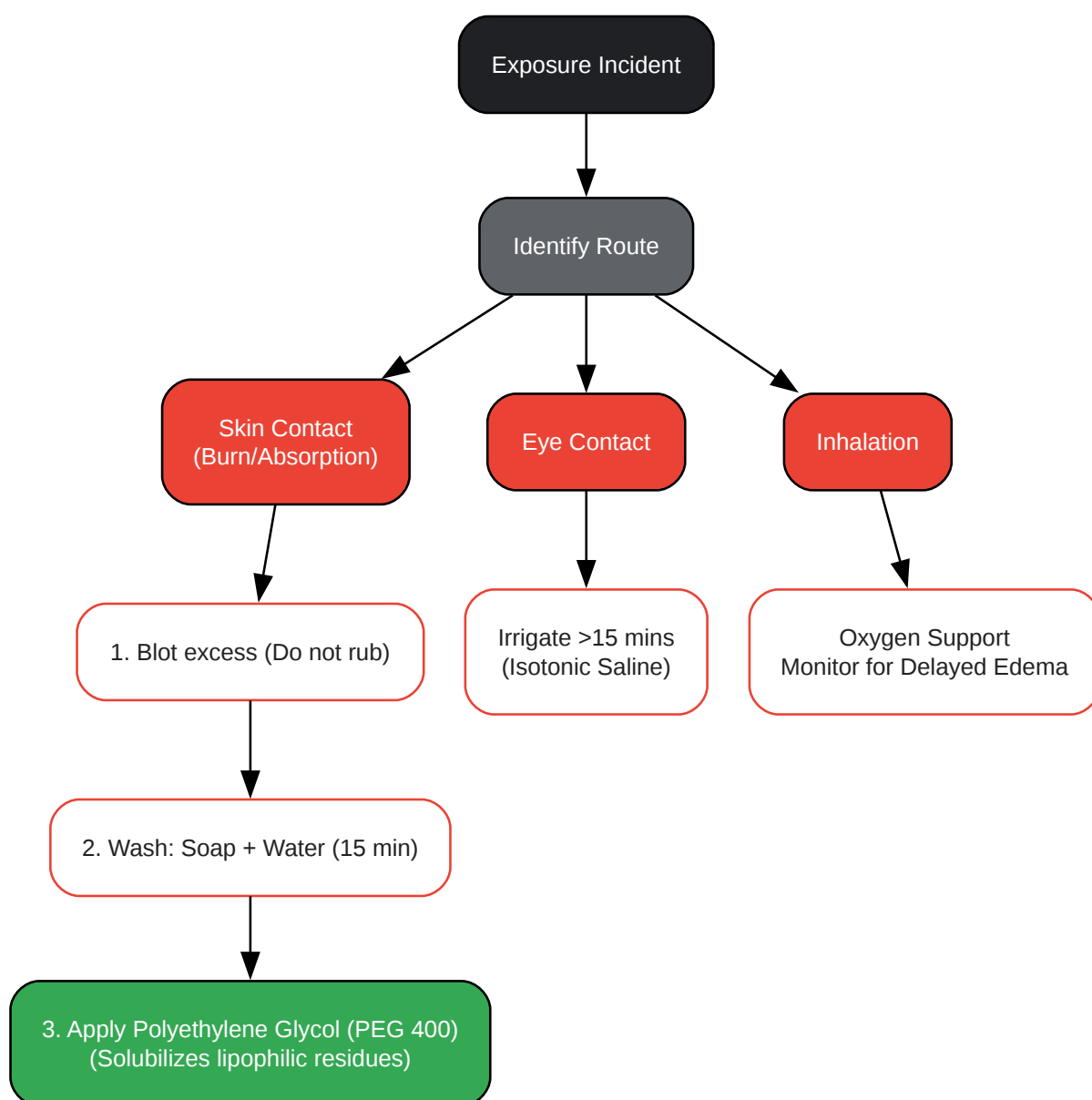
is acceptable for the salt.

- Atmosphere: Store under Argon or Nitrogen. Moisture can hydrolyze the C-Cl bond over time.^[1]

Part 4: Emergency Response & First Aid

Expert Note: Standard "wash with water" protocols are insufficient for alkylating agents. The goal is to quench the reactivity and neutralize the amine.

Response Decision Tree



[Click to download full resolution via product page](#)

Figure 2: Emergency response workflow prioritizing the removal of lipophilic alkylating residues.

Specific Treatments

- Skin: After washing, treat the area with a solution of sodium bicarbonate (to neutralize any HCl generated) or PEG-400 (to extract the lipophilic organic compound from skin pores).^[1]
- Spill Cleanup: Do not simply wipe. Cover spills with a mixture of sodium thiosulfate (quenches the alkylating agent by forming a non-toxic thiosulfate adduct) and inert absorbent (vermiculite).

Part 5: Synthesis & Application Context

Usage in Drug Discovery

This compound is typically used to introduce the 2-(dimethylamino)cyclohexyl amine motif into a scaffold via the displacement of the chlorine atom by a nucleophile (e.g., a phenol, amine, or thiol).^[1]

Reaction Monitoring (TLC/LCMS):

- Visualization: The compound is not strongly UV active (lacks aromatic rings). Use Iodine stain or Dragendorff's reagent (stains tertiary amines orange).
- Quenching: Upon reaction completion, quench excess chloroacetamide with cysteine or glutathione before workup to prevent operator exposure to the active warhead.

Disposal

- Dissolve in a combustible solvent.
- Add an excess of nucleophile (e.g., Ethanolamine) to consume the reactive chlorine.
- Incinerate in a chemical incinerator equipped with an afterburner and scrubber (to handle Nitrogen Oxides and HCl gas).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for Chloroacetamide Derivatives. Retrieved from [[Link](#)][1]
- European Chemicals Agency (ECHA). C&L Inventory: 2-Chloroacetamide Safety Profile. [9] Retrieved from [[Link](#)][1]
- World Health Organization (WHO). Safe Handling of Cytotoxic and Alkylating Drugs. Retrieved from [[Link](#)][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-chloro-N-(2,6-diethylphenyl)acetamide | C₁₂H₁₆ClNO | CID 96338 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. Chloroacetamide - Wikipedia [en.wikipedia.org]
- 4. fishersci.com [fishersci.com]
- 5. chemos.de [chemos.de]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
- 8. aaronchem.com [aaronchem.com]
- 9. 2-chloro-N,N-dimethylacetamide | C₄H₈ClNO | CID 75886 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Chloro-N-(2-dimethylamino-cyclohexyl)-acetamide safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7928229/docs#2-chloro-n-2-dimethylamino-cyclohexyl-acetamide-safety-data-sheet-sds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)